Technical Whitepaper: Spectroscopic Characterization & Structural Analysis of 3,4-Dichloro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*3,4-Dichloro-2-hydroxybenzaldehyde*
CAS No.:	*23602-61-1*
Cat. No.:	*B2403689*

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Executive Summary

3,4-Dichloro-2-hydroxybenzaldehyde (3,4-DCHB) is a critical pharmacophore and intermediate in the synthesis of bioactive heterocyclic compounds, particularly Schiff bases with antifungal and antibacterial properties. Its structural integrity is defined by the specific substitution pattern on the phenolic ring, where the aldehyde group is flanked by a hydroxyl group at the ortho position and chlorine atoms at the 3 and 4 positions.

The Analytical Challenge: In synthetic workflows (typically Reimer-Tiemann formylation of 3,4-dichlorophenol), 3,4-DCHB is often co-produced with its regioisomer, 4,5-dichloro-2-hydroxybenzaldehyde. Distinguishing these isomers is non-trivial via simple melting point analysis due to their structural similarity.

This guide provides a definitive spectroscopic framework to validate the identity of 3,4-DCHB, utilizing Nuclear Magnetic Resonance (NMR) coupling constants as the primary determinant for isomeric purity.

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Physicochemical Identity

Property	Specification
IUPAC Name	3,4-Dichloro-2-hydroxybenzaldehyde
Common Name	3,4-Dichlorosalicylaldehyde
CAS Number	23602-61-1
Molecular Formula	C H Cl O
Molecular Weight	191.01 g/mol
Appearance	Pale yellow to beige crystalline solid
Solubility	Soluble in DMSO, Acetone, Chloroform; sparingly soluble in water.

Spectroscopic Profiling (The "Fingerprint")[1]

Nuclear Magnetic Resonance (H NMR)

Methodology: The definitive identification of the 3,4-isomer relies on the spin-spin coupling of the aromatic protons.

- Solvent: CDCl

  (Preferred for observing intramolecular H-bonding) or DMSO-

  .

- Key Diagnostic: The aromatic region must show an AB system (two doublets). If you observe two singlets, you have isolated the 4,5-dichloro isomer.

H NMR Data Table (300 MHz, CDCl

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Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Insight
11.45	Singlet (s)	1H	-	-OH (C2)	Deshielded by intramolecular H-bond to C=O.
9.85	Singlet (s)	1H	-	-CHO (C1)	Characteristic aldehyde proton.
7.55	Doublet (d)	1H		Ar-H (C6)	Ortho to C=O; deshielded by anisotropy.
7.05	Doublet (d)	1H		Ar-H (C5)	Ortho to C6; shielded relative to H6.

Expert Insight: The coupling constant (

) of ~8.5 Hz between H5 and H6 is the "self-validating" metric. This confirms the protons are ortho to each other. In the 4,5-dichloro isomer, the protons are para (H3 and H6), resulting in singlets or negligible coupling (

Hz).

Infrared Spectroscopy (FT-IR)

Methodology: KBr pellet or ATR (Attenuated Total Reflectance).

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Wavenumber (cm)	Vibration Mode	Diagnostic Value
3200 - 3400 (Broad)	O-H Stretch	Weakened/broadened due to chelation.
1655 - 1665	C=O Stretch	Critical: Lower than typical aldehydes (1700+) due to intramolecular H-bonding (resonance assisted H-bond).
1560, 1450	C=C Aromatic	Skeletal ring vibrations.
1000 - 1100	C-Cl Stretch	Characteristic for aryl chlorides.

Mass Spectrometry (EI-MS)

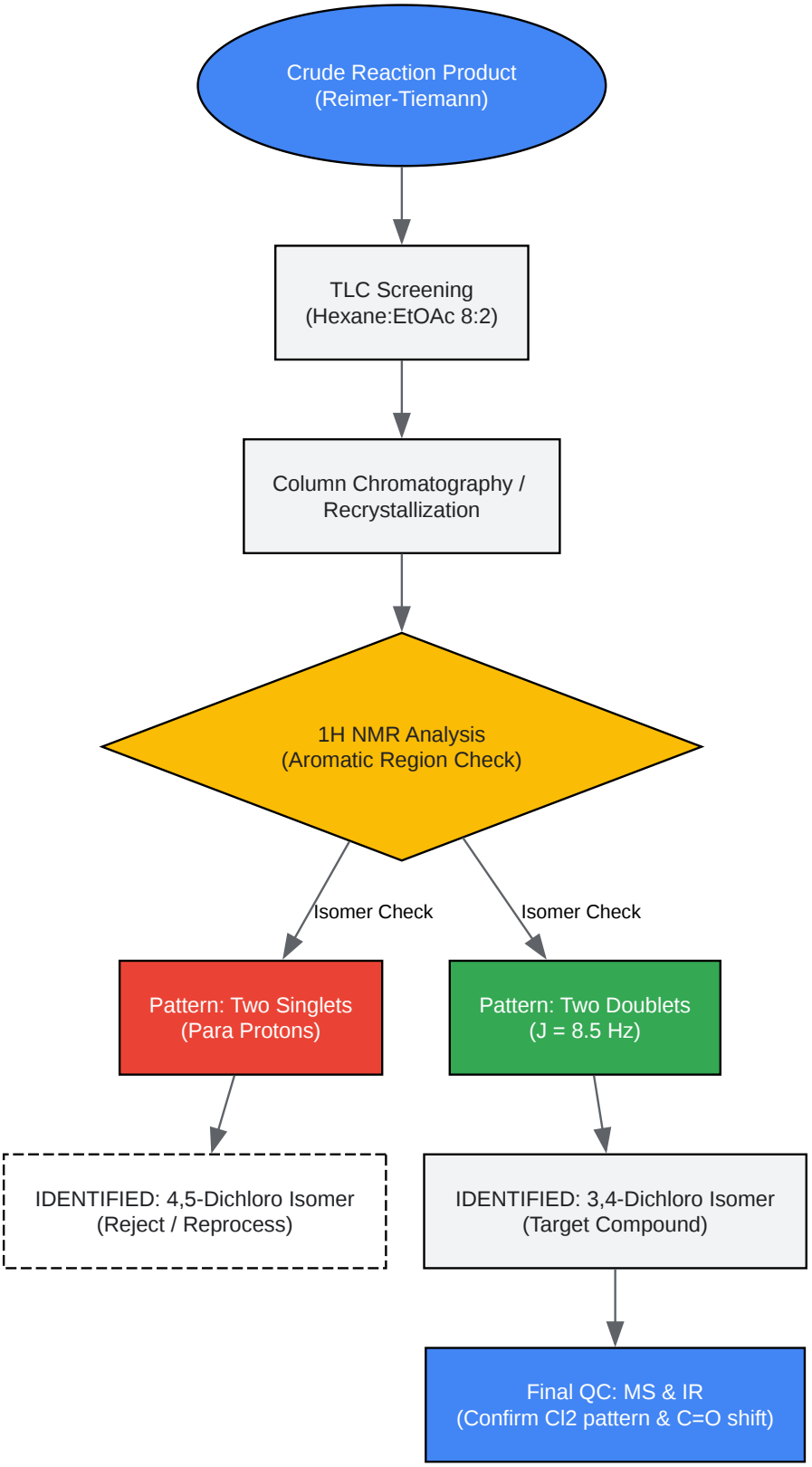
Methodology: Electron Impact (70 eV).

- Molecular Ion ( ): m/z 190
- Isotope Pattern: The presence of two chlorine atoms creates a distinct triplet pattern for the molecular ion cluster.
  - M+ (190): 100% (Relative abundance)
  - M+2 (192): ~64%
  - M+4 (194): ~10%
- Fragmentation: Loss of CHO (M-29) is a common primary fragmentation pathway.

Structural Validation Workflow

The following diagram outlines the logical decision tree for validating the synthesis product, specifically filtering out the common 4,5-dichloro regioisomer.

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Figure 1: Isomer differentiation logic based on proton coupling constants.

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Experimental Protocol: Sample Preparation for NMR

To ensure the "Expert Insight" regarding the hydroxyl peak is visible, strict adherence to sample dryness is required.

- Drying: Dry the solid sample under high vacuum (0.1 mbar) at 40°C for 2 hours to remove trace water. Why: Water facilitates proton exchange, broadening the phenolic OH signal and potentially merging it with the baseline.
- Solvent: Use CDCl

  (99.8% D) stored over molecular sieves.
  - Note: While DMSO-

    dissolves the compound well, it competes for Hydrogen bonding, often shifting the OH peak significantly downfield (to >11.5 ppm) and broadening it. CDCl

    preserves the intramolecular H-bond, keeping the peak sharper and in the 11.0–11.5 ppm range.
- Concentration: Prepare a solution of ~10-15 mg of sample in 0.6 mL of solvent.
- Acquisition: Run a standard proton sequence (16 scans). Ensure the spectral window extends to 14 ppm to capture the deshielded phenolic proton.

References

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Sources

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- 2. Benzaldehyde, 2-hydroxy- [webbook.nist.gov]
- 3. Compound 528386: 3,4-Dichloro-2-hydroxybenzaldehyde - Official Data Source - Virginia Open Data Portal [data.virginia.gov]
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